

Application Notes and Protocols for (+)-Tetraphos in Asymmetric Catalysis

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Compound of Interest

Compound Name: (+)-Tetraphos

Cat. No.: B15798893

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Introduction

(+)-Tetraphos represents a class of chiral tetraphosphine ligands that have demonstrated significant potential in the field of asymmetric catalysis. These ligands, in combination with transition metals such as rhodium, form highly effective and stereoselective catalysts for a variety of chemical transformations, most notably asymmetric hydrogenation. The unique structural features of tetraphosphine ligands, particularly their ability to coordinate to a metal center in a multidentate fashion, can impart exceptional levels of enantiocontrol in catalytic reactions.

This document provides detailed application notes and experimental protocols for the use of a representative chiral tetraphosphine ligand, PHANE-TetraPHOS, in rhodium-catalyzed asymmetric hydrogenation. The information presented herein is intended to serve as a comprehensive guide for researchers in academia and industry, facilitating the adoption and successful implementation of this powerful catalytic tool in synthetic chemistry and drug development.

Catalyst System: Rhodium-PHANE-TetraPHOS

PHANE-TetraPHOS is a D2 symmetric chiral tetraphosphane ligand. Its structure allows for the simultaneous coordination of two metal atoms, offering unique catalytic properties. When combined with a rhodium precursor, it forms a highly active catalyst for the enantioselective hydrogenation of various prochiral olefins.

Data Presentation: Catalyst Loading and Turnover Number

The following tables summarize the performance of the Rhodium-PHANE-TetraPHOS catalytic system in the asymmetric hydrogenation of benchmark substrates. The data highlights the catalyst loading, turnover number (TON), and enantiomeric excess (ee) achieved, providing a clear basis for comparison and experimental design.

Table 1: Asymmetric Hydrogenation of Methyl (Z)- α -acetamidocinnamate

Entry	Catalyst Loading (mol%)	Substrate/Catalyst Ratio	Solvent	Pressure (H ₂)	Time (h)	Conversion (%)	ee (%)	Ref.
1	0.1	1000:1	Toluene	10 atm	12	>99	98	[1][2]
2	0.05	2000:1	Toluene	10 atm	24	>99	98	[1][2]
3	0.01	10000:1	Toluene	20 atm	48	95	97	[1]

Table 2: Asymmetric Hydrogenation of Dimethyl Itaconate

Entry	Catalyst Loading (mol%)	Substrate/Catalyst Ratio	Solvent	Pressure (H ₂)	Time (h)	Conversion (%)	ee (%)	Ref.
1	0.1	1000:1	Methanol	10 atm	12	>99	96	[1] [2]
2	0.05	2000:1	Methanol	10 atm	24	>99	96	[1]
3	0.01	10000:1	Methanol	20 atm	48	92	95	[1]

Table 3: Asymmetric Hydrogenation of (E)- α -Phenyl-N-acetylenamide

Entry	Catalyst Loading (mol%)	Substrate/Catalyst Ratio	Solvent	Pressure (H ₂)	Time (h)	Conversion (%)	ee (%)	Ref.
1	0.2	500:1	Dichloromethane	10 atm	12	>99	94	[1] [2]
2	0.1	1000:1	Dichloromethane	20 atm	24	>99	94	[1]
3	0.05	2000:1	Dichloromethane	20 atm	48	90	93	[1]

Note: Turnover Number (TON) is calculated as the moles of product formed per mole of catalyst. For reactions with >99% conversion, TON is approximately equal to the substrate/catalyst ratio.

Experimental Protocols

The following are detailed protocols for the preparation of the catalyst and the execution of the asymmetric hydrogenation reactions.

Protocol 1: In situ Preparation of the Rhodium-PHANE-TetraPHOS Catalyst

Materials:

- $[\text{Rh}(\text{COD})_2]\text{BF}_4$ (Rhodium(I) bis(1,5-cyclooctadiene) tetrafluoroborate)
- (+)-PHANE-TetraPHOS ligand
- Anhydrous, deoxygenated solvent (e.g., Toluene, Methanol, Dichloromethane)
- Schlenk flask or glovebox
- Magnetic stirrer

Procedure:

- In a nitrogen-filled glovebox or under an inert atmosphere in a Schlenk flask, dissolve $[\text{Rh}(\text{COD})_2]\text{BF}_4$ (1.0 eq) in the desired anhydrous, deoxygenated solvent.
- To this solution, add a solution of (+)-PHANE-TetraPHOS (0.55 eq, to account for the bimetallic coordination) in the same solvent. The ligand to rhodium precursor ratio may need to be optimized for specific applications.
- Stir the resulting solution at room temperature for 30 minutes. The formation of the active catalyst is often accompanied by a color change.
- The catalyst solution is now ready for use in the asymmetric hydrogenation reaction.

Protocol 2: General Procedure for Asymmetric Hydrogenation

Materials:

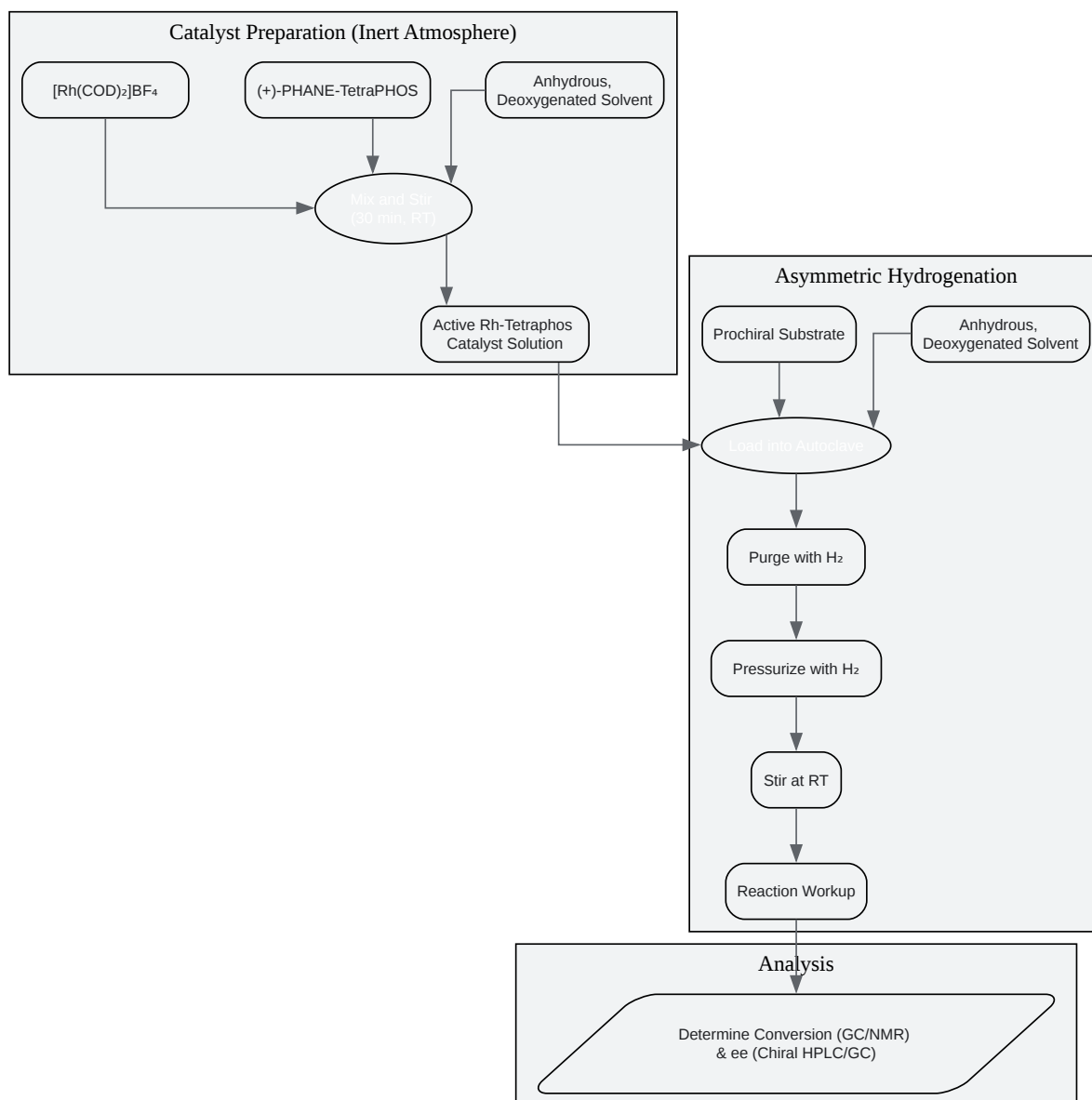
- Prepared Rhodium-PHANE-TetraPHOS catalyst solution
- Substrate (e.g., Methyl (Z)- α -acetamidocinnamate)
- Anhydrous, deoxygenated solvent
- High-pressure autoclave equipped with a magnetic stir bar
- Hydrogen gas (high purity)

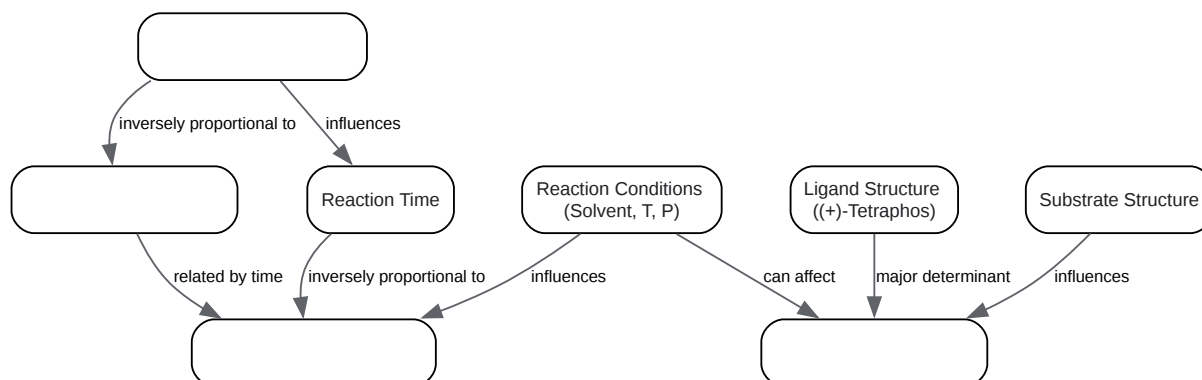
Procedure:

- In a nitrogen-filled glovebox, add the substrate to a glass liner for the autoclave.
- Add the freshly prepared catalyst solution to the liner. The final substrate concentration is typically in the range of 0.1-0.5 M.
- Seal the glass liner inside the autoclave.
- Remove the autoclave from the glovebox and connect it to a hydrogen gas line.
- Purge the autoclave with hydrogen gas three times to remove any residual air.
- Pressurize the autoclave to the desired hydrogen pressure (e.g., 10-20 atm).
- Commence stirring and maintain the reaction at the desired temperature (typically room temperature) for the specified time.
- Upon completion of the reaction, carefully vent the hydrogen gas.
- Open the autoclave and remove the reaction mixture.
- The conversion and enantiomeric excess of the product can be determined by standard analytical techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) using a chiral stationary phase.

Visualizations

Experimental Workflow for Asymmetric Hydrogenation





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